

FTIR Spectra Interpretation Guide: 2-(2-Methoxyphenoxy)benzylamine

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Compound of Interest

Compound Name: 2-(2-Methoxyphenoxy)-
benzylamine

CAS No.: 870121-39-4

Cat. No.: B3291185

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Executive Summary & Compound Profile

2-(2-Methoxyphenoxy)benzylamine (CAS: 870061-70-4 for HCl salt) is a diaryl ether derivative featuring a primary benzylic amine.^[1] It is structurally significant as a building block in medicinal chemistry (related to Carvedilol intermediates) and has industrial utility as a mixed-type corrosion inhibitor for mild steel in acidic media.^[1]

This guide interprets the infrared vibrational signature of the molecule, distinguishing it from its synthetic precursors (nitriles) and structural analogs (ethylamines).

Property	Details
IUPAC Name	[2-(2-methoxyphenoxy)phenyl]methanamine
Molecular Formula	C ₁₄ H ₁₅ NO ₂
Key Functional Groups	Primary Amine (-NH ₂), Diaryl Ether (Ar-O-Ar), Methoxy (-OCH ₃)
Primary Application	Pharm intermediate, Corrosion Inhibitor (Adsorption via N/O lone pairs)

Spectral Analysis: The Fingerprint of Identity

The FTIR spectrum of 2-(2-Methoxyphenoxy)benzylamine is dominated by the interplay between the basic amine, the ether linkage, and the aromatic systems.^[1] The interpretation below assumes the Hydrochloride Salt (HCl) form, which is the standard stable solid, while noting Free Base shifts.

A. High-Frequency Region (4000 – 2500 cm⁻¹)^[1]

- Amine Salts (-NH₃⁺): In the HCl form, the distinct N-H doublet of the free base disappears. Instead, look for a broad, complex band between 2600–3100 cm⁻¹. This "ammonium band" often contains multiple sub-maxima due to combination overtones.
 - Free Base Contrast:^[1] If analyzing the liquid free base, expect a sharp doublet at 3380 cm⁻¹ (asymmetric) and 3310 cm⁻¹ (symmetric).^[1]
- C-H Stretching (Aromatic & Aliphatic):
 - Aromatic C-H: Weak shoulders >3000 cm⁻¹ (approx. 3030–3060 cm⁻¹).^[1]
 - Methoxy C-H: A distinct, sharp band at 2835 cm⁻¹. This is a diagnostic marker for the methoxy group, separating it from generic alkyl amines.
 - Benzylic C-H: Methylene (-CH₂-) stretches appear just below 3000 cm⁻¹ (2920–2950 cm⁻¹).^[1]

B. Fingerprint Region (1700 – 600 cm⁻¹)^[1]

- Amine Deformation:
 - -NH_3^+ Asymmetric Bending: $\sim 1600\text{ cm}^{-1}$ (often overlaps with aromatic ring breathing).[\[1\]](#)
 - -NH_3^+ Symmetric Bending: $\sim 1500\text{ cm}^{-1}$.[\[1\]](#)
- Ether Linkages (The "Butterfly" Mode):
 - Ar-O-Ar (Diaryl Ether): A strong, characteristic band at $1240\text{--}1270\text{ cm}^{-1}$.[\[1\]](#) This vibration involves the antisymmetric stretching of the C-O-C ether bridge connecting the two phenyl rings.
 - Ar-OCH₃ (Anisole type): Strong asymmetric stretching at $1200\text{--}1220\text{ cm}^{-1}$ and symmetric stretching at $1020\text{--}1050\text{ cm}^{-1}$.[\[1\]](#)
- Aromatic Ring Modes:
 - Ring Breathing: Sharp pairs at 1590 cm^{-1} and 1480 cm^{-1} .
 - Ortho-Substitution Pattern: The critical differentiator for the 2-substituted geometry.[\[1\]](#) Look for a strong out-of-plane (oop) bending band at $740\text{--}760\text{ cm}^{-1}$.[\[1\]](#) This confirms the ortho relationship on both rings.

Comparative Performance Analysis

To validate the "performance" of your analytical method (FTIR) or the purity of your compound, you must compare it against specific alternatives.

Scenario A: Purity Validation (vs. Precursor)

The primary synthesis route involves the reduction of 2-(2-methoxyphenoxy)benzonitrile.[\[1\]](#)

Feature	Target: Benzylamine	Precursor: Benzonitrile	Interpretation
2225 cm ⁻¹	Absent	Strong, Sharp	The disappearance of the C≡N stretch is the primary "Pass/Fail" QC metric for reaction completion. [1]
3300-3400 cm ⁻¹	Present (Broad/Doublet)	Absent	Appearance of N-H stretching confirms reduction. [1]
1600 cm ⁻¹	Strong (Amine Scissoring)	Weak (Aromatic only)	Increased intensity in the amine indicates successful functionalization. [1]

Scenario B: Structural Differentiation (vs. Carvedilol Intermediate)

A common error is confusing this compound with 2-(2-methoxyphenoxy)ethylamine (an aliphatic amine).[\[1\]](#)

- Benzylic (Target) vs. Ethylamine (Alternative):
 - Target: The amine is attached to a benzylic carbon (Ar-C-N).[\[1\]](#) The C-N stretch appears at ~1260-1300 cm⁻¹ (mixed with ether).[\[1\]](#)
 - Alternative: The amine is attached to an ethyl chain (Ar-O-C-C-N).[\[1\]](#) This aliphatic chain shows stronger methylene wagging/twisting bands in the 1350–1400 cm⁻¹ region and a cleaner separation of the C-N stretch (~1050-1100 cm⁻¹) from the aromatic system.[\[1\]](#)

Experimental Protocol: Validated FTIR Workflow

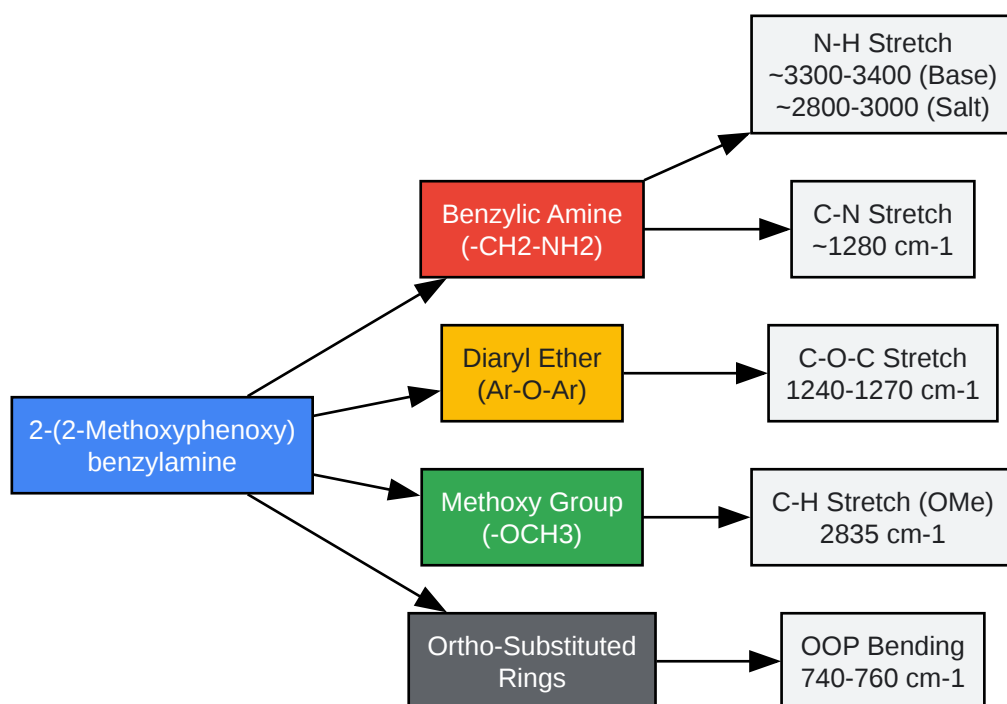
This protocol ensures reproducible spectra suitable for regulatory filing or publication.

Method: Solid-State Analysis (KBr Pellet or Diamond ATR).[\[1\]](#) Prerequisite: Sample must be dried (vacuum oven, 40°C) to remove hygroscopic water which masks the amine region.

- Blank Correction: Run an air/crystal background scan (32 scans).[1]
- Sample Prep (ATR): Place ~2 mg of the HCl salt powder onto the diamond crystal. Apply high pressure (clamp) to ensure intimate contact.[1]
- Acquisition:
 - Resolution: 4 cm^{-1} [1]
 - Scans: 64 (to resolve weak aromatic overtones)
 - Range: 4000–450 cm^{-1} [1]
- Post-Processing: Apply baseline correction. Do not apply smoothing filters as they may obscure the fine splitting of the aromatic overtones (1600–2000 cm^{-1}).

Structural Visualization & Logic

The following diagram maps the vibrational logic, connecting functional groups to their specific spectral bands.



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Caption: Figure 1.[1] Vibrational connectivity map linking chemical moieties of 2-(2-Methoxyphenoxy)benzylamine to characteristic FTIR absorption bands.

References

- National Institute of Standards and Technology (NIST). 2-Methoxybenzylamine Infrared Spectrum. NIST Chemistry WebBook. Available at: [\[Link\]](#)[1]
- Fouda, A. S., et al. (2020).[2] Effect of inhibition by "2-(2-methoxyphenoxy) benzylamine hydrochloride" for corrosion of mild Steel in HCl media. ResearchGate. Available at: [\[Link\]](#)
- Coates, J. (2000). Interpretation of Infrared Spectra, A Practical Approach. Encyclopedia of Analytical Chemistry. Wiley. Available at: [\[Link\]](#)[1]

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Sources

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- 2. [researchgate.net](https://www.researchgate.net) [\[researchgate.net\]](https://www.researchgate.net)
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